

Module 1: The "Fake" Off-Targets (Biochemical Artifacts)

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Compound of Interest

Compound Name: 1-(2-Amino-6-chloropyrimidin-4-yl)piperidin-3-ol

CAS No.: 1386832-48-9

Cat. No.: B1520469

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Q: My compound inhibits a broad range of unrelated kinases. Is it a "master key" inhibitor?

A: Likely not. It is more probable that you are observing Pan-Assay Interference (PAINS) or colloidal aggregation. True promiscuity usually follows structural homology (e.g., inhibiting multiple TKs). Random inhibition across distinct families (e.g., TKs, Ser/Thr, Lipids) suggests the compound is forming aggregates that sequester enzyme, or it is interfering with the detection signal.

The Diagnostic: Detergent-Based Aggregation Counter-Screen Aggregators are sensitive to non-ionic detergents. If your IC₅₀ shifts significantly (potency decreases) in the presence of detergent, the compound is likely an aggregator.

Protocol: Detergent Sensitivity Assay

- Objective: Distinguish specific binding from colloidal aggregation.
- Reagents: Triton X-100 (freshly prepared 0.1% and 0.01% stocks), Kinase Buffer, Target Kinase, ATP, Substrate.

Step-by-Step Workflow:

- Prepare Two Assay Buffers:
 - *Buffer A (
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